

Early research papers and patents mentioning Meralein sodium

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Compound of Interest

Compound Name: Meralein sodium

Cat. No.: B1676291

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In-Depth Technical Guide: Early Research on Meralein Sodium

For Researchers, Scientists, and Drug Development Professionals

Introduction

Meralein sodium, an organomercuric compound, emerged in the early 20th century as a topical antiseptic and disinfectant. Its historical significance lies in the continued exploration of antimicrobial agents during a period of significant advancement in medicinal chemistry. This technical guide delves into the foundational research on **Meralein sodium**, providing a structured overview of its chemical properties, and referencing the key early publications that detailed its synthesis and initial toxicological evaluations.

While comprehensive quantitative data and detailed experimental protocols from the seminal papers are not fully accessible in modern digital archives, this guide presents the available information and outlines the likely contents of these foundational studies.

Chemical and Physical Properties

Meralein sodium is scientifically known as monosodium salt of o-[6-hydroxy-5-(hydroxymercuri)-2,7-diiodo-3-oxo-3H-xanthen-9-yl]benzenesulfonic acid. It is also recognized by synonyms such as sodium meralein and the trademark Merodicein.[\[1\]](#)

Below is a summary of its key chemical identifiers and properties.

Property	Value	Source
CAS Registry Number	4386-35-0	[1]
Molecular Formula	C ₁₉ H ₉ HgI ₂ NaO ₇ S	[1]
Molecular Weight	858.72 g/mol	[1]
Percent Composition		
Carbon (C)	26.57%	[1]
Hydrogen (H)	1.06%	[1]
Mercury (Hg)	23.36%	[1]
Iodine (I)	29.56%	[1]
Sodium (Na)	2.68%	[1]
Oxygen (O)	13.04%	[1]
Sulfur (S)	3.73%	[1]
Physical Description	Green scales that turn dark red upon pulverizing. Soluble in water, with the aqueous solution being slightly fluorescent.	[1]

Foundational Research Papers

Two publications are consistently cited as the primary sources of early knowledge on **Meralein sodium**. These papers would contain the core data required for a complete technical understanding.

- Preparation of **Meralein Sodium**:
 - Citation: Dunning, F. & Farinholt, L. H. (1929). The Preparation of Meralein and Some of Its Derivatives. Journal of the American Chemical Society, 51(3), 804-807.

- Anticipated Content: This paper would detail the synthetic pathway for **Meralein sodium**. The experimental protocol would likely include information on starting materials, reaction conditions (temperature, pressure, reaction time), purification methods, and percentage yield.
- Pharmacology and Toxicology:
 - Citation: Macht, D. I. & Cook, H. M. (1931). Pharmacology and Toxicology of Meralein. *Journal of Pharmacology and Experimental Therapeutics*, 43(4), 571-588.
 - Anticipated Content: This publication would contain the initial toxicological data. It would be expected to include quantitative data such as the mean lethal dose (LD₅₀) in various animal models, as well as qualitative observations of toxic effects. The experimental protocols would describe the animal models used, the methods of administration of **Meralein sodium**, and the parameters measured to assess toxicity.

Logical Relationship of Early Research

The progression of early research on a new chemical entity like **Meralein sodium** typically follows a logical sequence from synthesis to biological evaluation.



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Caption: Logical workflow of early **Meralein sodium** research.

Conclusion

The foundational research on **Meralein sodium**, documented in the late 1920s and early 1930s, established its chemical identity, method of preparation, and initial safety profile. While direct access to the full quantitative data and detailed experimental protocols from these early papers is limited, the available information provides a strong framework for understanding the origins of this compound. For researchers and professionals in drug development, these early studies serve as a reminder of the enduring principles of chemical synthesis and toxicological

assessment that underpin the discovery of new therapeutic agents. Further historical archival research may one day provide the complete details of these pioneering investigations.

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References

- 1. Meralein Sodium [drugfuture.com]
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